

Commercial Sources and Applications of Synthetic Angiotensin (1-5)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Angiotensin (1-5)

Cat. No.: B612747

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of commercial sources for synthetic **Angiotensin (1-5)**, alongside detailed application notes and experimental protocols for its use in research and drug development. **Angiotensin (1-5)** is a pentapeptide (Asp-Arg-Val-Tyr-Ile) and an active metabolite within the renin-angiotensin system (RAS). Recent studies have highlighted its role as a potent agonist of the Angiotensin II type 2 (AT2) receptor, and in some contexts, the Mas receptor, implicating it in cardiovascular regulation and cellular signaling.

Commercial Availability of Synthetic Angiotensin (1-5)

A variety of vendors supply synthetic **Angiotensin (1-5)** for research purposes. The quality, purity, and available quantities can vary between suppliers. Below is a comparative table of commercial sources.

Supplier	Product Name	Purity	Quantity Options	Salt Form	Link
APExBIO	Angiotensin 1/2 (1-5)	>95%	5mg, 10mg, 25mg	Not Specified	--INVALID-LINK--
Bachem	Angiotensin I/II (1-5)	>97%	25mg, 100mg	Trifluoroacetate	--INVALID-LINK--
Biosynth	Angiotensin 1-5 heavy	Not Specified	25 nMol	Not Specified	--INVALID-LINK--
MedChemExpress	Angiotensin I/II (1-5) (TFA)	>98%	1mg, 5mg, 10mg, 25mg, 50mg, 100mg	Trifluoroacetate	--INVALID-LINK--
Amsbio	Angiotensin I/II (1-5)	Not Specified	50mg	Not Specified	--INVALID-LINK--
Sigma-Aldrich	Angiotensin I/II (1-5)	≥90% (HPLC)	Custom	Not Specified	--INVALID-LINK--
Echelon Biosciences	Angiotensin (1-5)	>96%	Not Specified	TFA	--INVALID-LINK--
MOLNOVA	Angiotensin I/II 1-5	>98% (HPLC)	5mg, 10mg, 25mg, 50mg, 100mg	Not Specified	--INVALID-LINK--
ChemicalBook	ANGIOTENSIN I/II (1-5)	Not Specified	Varies by supplier	Not Specified	--INVALID-LINK--
Phoenix Pharmaceuticals	Angiotensin II – constrained peptide 1	≥ 95%	500 µg	Not Specified	--INVALID-LINK--
Real-Gene Labs	Angiotensin (1-5)	Not Specified	Varies	Not Specified	--INVALID-LINK--

Application Notes

Angiotensin (1-5) has emerged as a biologically active peptide with significant effects on the cardiovascular system. Its primary mechanism of action involves the activation of the AT2 receptor, leading to vasodilation through the stimulation of nitric oxide (NO) production.[1][2] It is also reported to stimulate the secretion of atrial natriuretic peptide (ANP) via the Mas receptor.[3] These properties make **Angiotensin (1-5)** a valuable tool for investigating the protective arm of the RAS and for exploring potential therapeutic strategies for cardiovascular diseases.

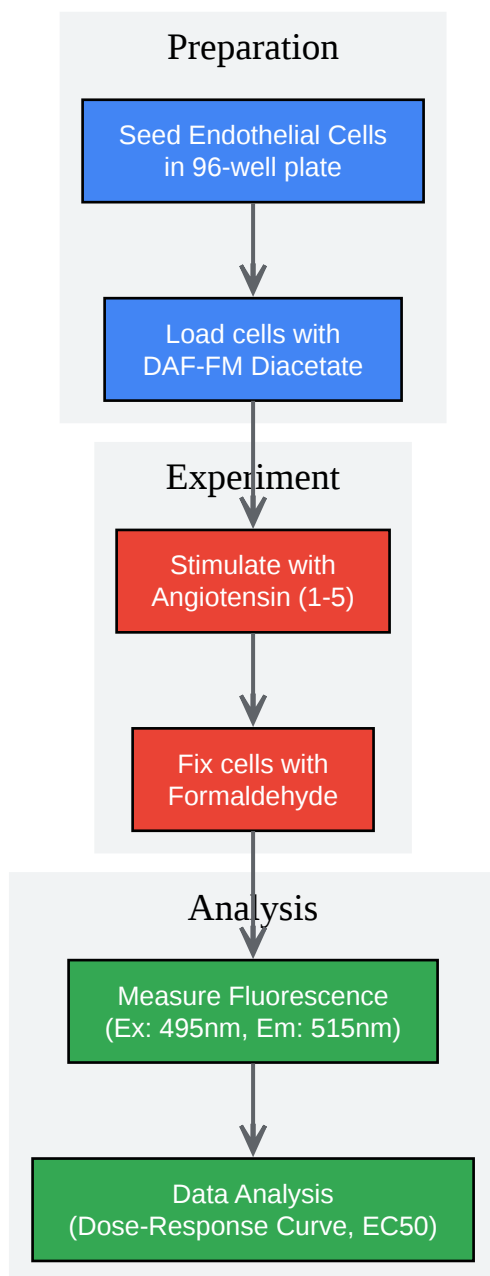
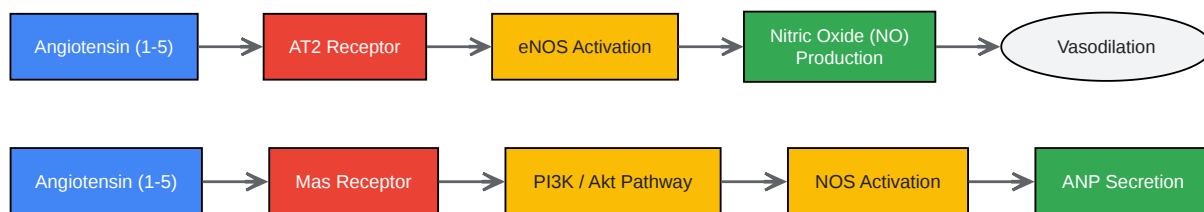
Key Applications:

- **Investigation of AT2 Receptor Signaling:** **Angiotensin (1-5)** serves as a potent agonist to study the downstream signaling pathways of the AT2 receptor, including the activation of endothelial nitric oxide synthase (eNOS).[1]
- **Cardiovascular Research:** Its vasodilatory and ANP-releasing effects are relevant for studies on blood pressure regulation, cardiac hypertrophy, and heart failure.[1][3]
- **Drug Discovery:** **Angiotensin (1-5)** can be used as a reference compound in high-throughput screening assays to identify novel modulators of the AT2 and Mas receptors.[2][4][5]
- **Cell-Based Assays:** It is utilized in various in vitro assays to assess cellular responses such as nitric oxide release, calcium mobilization, and receptor binding.[2][6]

Signaling Pathways of Angiotensin (1-5)

Angiotensin (1-5) primarily exerts its effects through two distinct signaling pathways:

- **AT2 Receptor-Mediated Vasodilation:** Binding of **Angiotensin (1-5)** to the AT2 receptor on endothelial cells activates a signaling cascade that leads to the phosphorylation and activation of eNOS. This results in the production of nitric oxide (NO), a potent vasodilator that relaxes vascular smooth muscle and lowers blood pressure.[1]



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- To cite this document: BenchChem. [Commercial Sources and Applications of Synthetic Angiotensin (1-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612747#commercial-sources-for-synthetic-angiotensin-1-5]

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